

futibatinib drug interaction management strong CYP3A inhibitors

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Compound Focus: Futibatinib

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Futibatinib Drug Interaction Profile

The table below summarizes the key drug interaction pathways for **futibatinib**, its role (victim or perpetrator), and the clinical management recommendation.

Interaction Pathway	Futibatinib's Role	Clinical Effect	Management Recommendation
Dual P-gp & Strong CYP3A Inhibitors (e.g., Itraconazole)	Victim	↑ Cmax by 51%; ↑ AUC by 41% [1] [2]	Avoid concomitant use [3] [2].
Dual P-gp & Strong CYP3A Inducers (e.g., Rifampin)	Victim	↓ Cmax by 53%; ↓ AUC by 64% [1] [2]	Avoid concomitant use [3] [2].
CYP3A Substrates (e.g., Midazolam)	Perpetrator	No clinically relevant effect [1] [2]	No dose adjustment needed for the co-administered drug.

Experimental Protocols for DDI Assessment

For researchers, understanding the clinical studies that uncovered these interactions is key. The following protocols are based on the phase I studies conducted with **futibatinib**.

Protocol 1: Assessing Futibatinib as a Victim Drug

This study evaluates how a strong inhibitor affects **futibatinib** pharmacokinetics (PK).

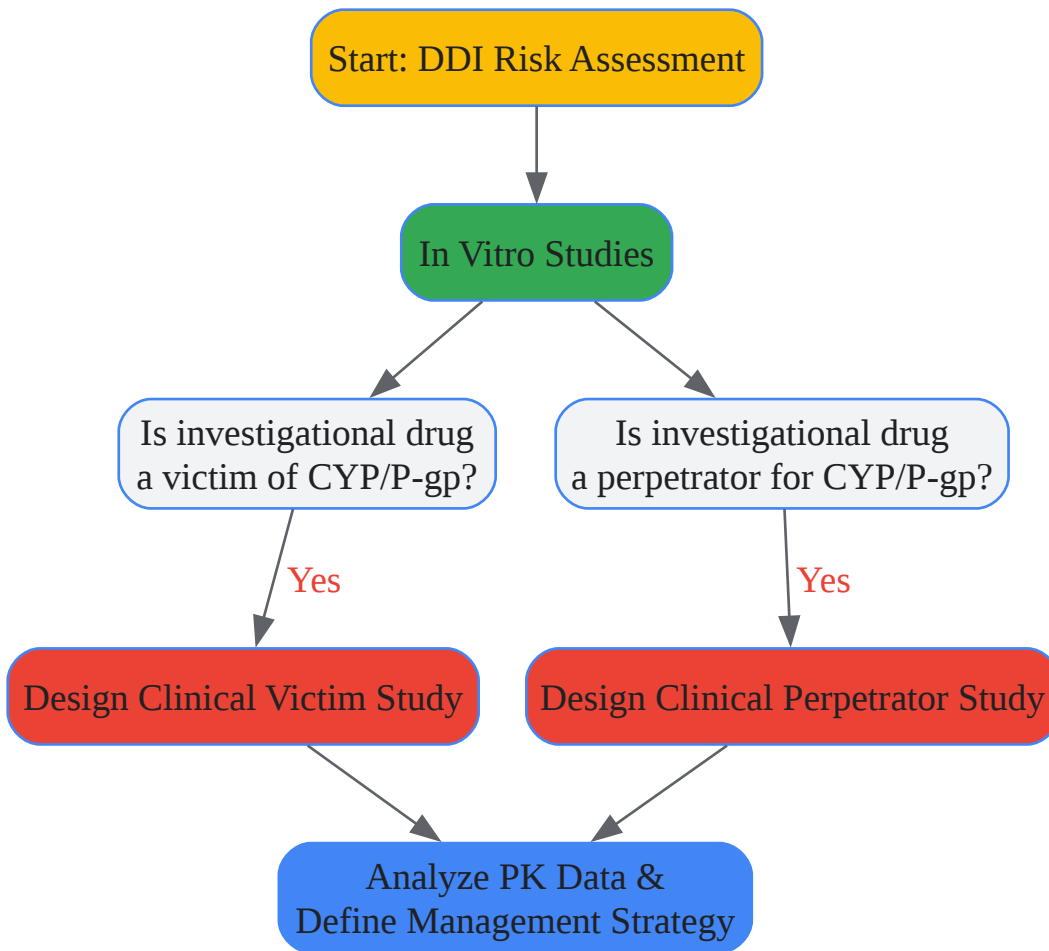
- **Objective:** To evaluate the effect of itraconazole (a dual P-gp and strong CYP3A inhibitor) on the single-dose PK of **futibatinib**.
- **Design:** A fixed-sequence, two-period study in healthy adult participants.
- **Methodology:**
 - **Period 1:** Administer a single oral dose of **futibatinib**.
 - **Washout.**
 - **Period 2:** Pre-dose with itraconazole for several days to achieve steady-state inhibition, then co-administer a single oral dose of **futibatinib** with itraconazole.
- **Key Endpoints:** Geometric mean ratio (GMR) of **futibatinib** C_{max} and AUC when administered with itraconazole compared to alone [1].

Protocol 2: Assessing Futibatinib as a Perpetrator Drug

This study evaluates if **futibatinib** inhibits or induces the metabolism of other drugs.

- **Objective:** To evaluate the effect of **futibatinib** on the PK of midazolam (a sensitive CYP3A substrate).
- **Design:** A fixed-sequence, two-period study.
- **Methodology:**
 - **Period 1:** Administer a single oral dose of midazolam.
 - **Period 2:** Administer **futibatinib** to steady state, then co-administer a single oral dose of midazolam with **futibatinib**.
- **Key Endpoints:** GMR of midazolam C_{max} and AUC when administered with **futibatinib** compared to alone [1].

The workflow for these clinical DDI studies follows a systematic, risk-based approach, as illustrated below.



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Technical Support FAQs

Q1: What is the mechanistic basis for futibatinib's interaction with dual P-gp and CYP3A inhibitors?

Futibatinib is primarily metabolized by the cytochrome P450 3A (CYP3A) enzyme and is also a substrate for the P-glycoprotein (P-gp) efflux transporter [1] [4]. When a dual inhibitor like itraconazole is co-administered, it simultaneously blocks the metabolic breakdown of **futibatinib** by CYP3A and its transport out of cells by P-gp. This dual inhibition leads to a significant increase in **futibatinib**'s systemic exposure (AUC) and peak concentration (C_{max}) [1].

Q2: Can we co-administer futibatinib with drugs that are solely CYP3A substrates?

Yes. Clinical data shows that **futibatinib** does not meaningfully inhibit or induce CYP3A enzymes. In a dedicated DDI study, co-administration with the sensitive CYP3A substrate midazolam resulted in no significant change to

midazolam's pharmacokinetics [1] [2]. Therefore, no dose adjustments are anticipated for drugs that are metabolized primarily by CYP3A.

Q3: Are there any planned studies to further characterize these interactions? According to the published research, drug-drug interaction studies with P-gp-specific substrates and inhibitors are planned to further refine the interaction profile of **futibatinib** [1].

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